

Essential Guide to the Proper Disposal of c-Myc Inhibitor 11

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Compound of Interest

Compound Name: *c-Myc inhibitor 11*

Cat. No.: *B12386379*

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For immediate reference, this guide provides critical safety and logistical information for the proper disposal of **c-Myc inhibitor 11**. Given the absence of specific disposal data for a compound explicitly named "**c-Myc inhibitor 11**," this document provides procedural guidance based on the known properties of the well-characterized c-Myc inhibitor, 10058-F4 (CAS 403811-55-2). Researchers must always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the exact compound in use.

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of c-Myc inhibitors, thereby fostering a secure laboratory environment.

Safety and Handling Summary

Proper handling and disposal of chemical reagents are paramount for laboratory safety. The following table summarizes the key safety and handling information for the representative c-Myc inhibitor 10058-F4.

Identifier	Value
Chemical Name	(Z,E)-5-(4-Ethylbenzylidene)-2-thioxothiazolidin-4-one
Synonyms	c-Myc Inhibitor, 10058-F4
CAS Number	403811-55-2
Molecular Formula	C ₁₂ H ₁₁ NOS ₂
Molecular Weight	249.35 g/mol
Appearance	Yellow solid
GHS Pictograms	GHS07 (Exclamation Mark)
Hazard Statements	H317: May cause an allergic skin reaction. H319: Causes serious eye irritation.
Precautionary Statements	P261, P264, P272, P280, P302+P352, P305+P351+P338
Storage	Store at 2-8°C. Protect from light.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **c-Myc inhibitor 11** and its contaminated materials. This procedure is based on the hazardous properties of the representative compound 10058-F4 and general best practices for chemical waste management.

1. Personal Protective Equipment (PPE) Assessment:

- Before handling any waste, ensure appropriate PPE is worn. This includes:
 - Safety glasses with side shields or goggles.
 - Chemical-resistant gloves (e.g., nitrile).
 - A lab coat.

2. Waste Segregation:

- Solid Waste:
 - Collect any unused or expired **c-Myc inhibitor 11** powder in a clearly labeled, sealed container.
 - Contaminated consumables such as weigh boats, pipette tips, and microfuge tubes should be collected in a designated, lined waste container.
- Liquid Waste:
 - Solutions containing **c-Myc inhibitor 11** (e.g., in DMSO) should be collected in a separate, labeled, and sealed waste container for chemical liquids. Do not mix with aqueous or other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste:
 - Needles, syringes, or any other contaminated sharps must be disposed of in a designated sharps container.

3. Labeling of Waste Containers:

- All waste containers must be clearly labeled with:
 - "Hazardous Waste"
 - The full chemical name: "**c-Myc inhibitor 11** (or 10058-F4)"
 - The primary hazards (e.g., "Skin Sensitizer," "Eye Irritant").
 - The date of accumulation.

4. Storage of Chemical Waste:

- Store waste containers in a designated, secure area, away from incompatible materials.

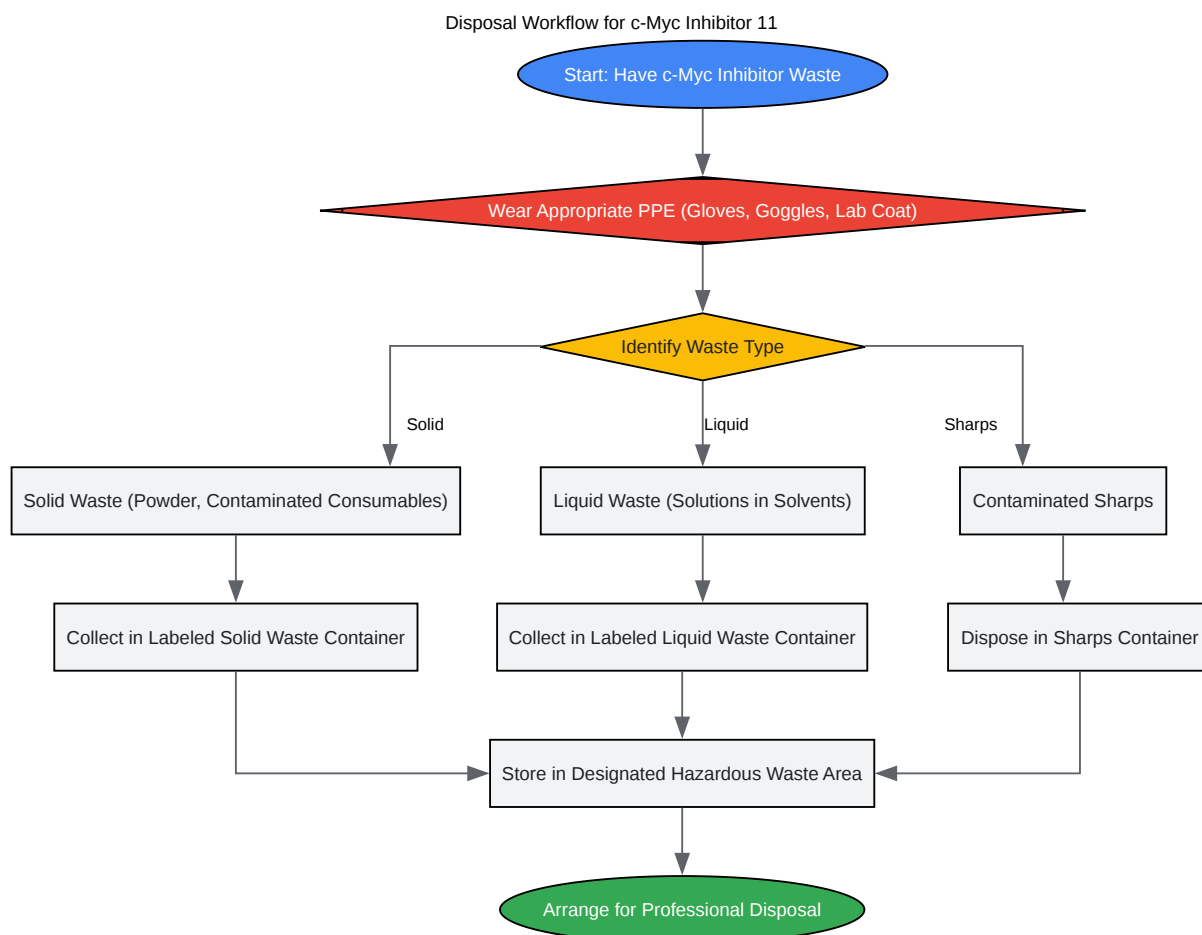
- Ensure the storage area is well-ventilated.

5. Final Disposal:

- Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company.
- Do not dispose of **c-Myc inhibitor 11** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **c-Myc inhibitor 11**.



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Caption: Logical flow for the safe disposal of **c-Myc inhibitor 11**.

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